

# A Comprehensive Technical Guide to Laminarihexaose: Properties, Protocols, and Biological Activity

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## Compound of Interest

Compound Name: **Laminarihexaose**

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## Abstract

**Laminarihexaose**, a  $\beta$ -glucan oligosaccharide, is a compound of increasing interest in the fields of immunology and oncology. Comprised of six glucose units linked by  $\beta$ -1,3 glycosidic bonds, this molecule exhibits significant biological activity, most notably in the activation of the innate immune system. This technical guide provides an in-depth overview of the known physical and chemical properties of **Laminarihexaose**, detailed experimental protocols for its analysis, and a thorough examination of its role in modulating key signaling pathways relevant to cancer immunotherapy. All quantitative data is presented in structured tables for clarity, and complex biological pathways and experimental workflows are visualized using diagrams in the DOT language.

## Physical and Chemical Properties

**Laminarihexaose** is a moderately sized oligosaccharide derived from the depolymerization of laminarin, a storage polysaccharide found in brown algae. Its fundamental properties are summarized below.

## General and Chemical Properties

Property	Value	Source(s)
IUPAC Name	beta-D-glucopyranosyl-(1->3)-beta-D-glucopyranosyl-(1->3)-beta-D-glucopyranosyl-(1->3)-beta-D-glucopyranosyl-(1->3)-beta-D-glucopyranosyl-(1->3)-aldehydo-D-glucose	[1]
Molecular Formula	C <sub>36</sub> H <sub>62</sub> O <sub>31</sub>	[1][2]
Molecular Weight	990.86 g/mol	[2][3]
CAS Number	29842-30-6	[2][3]
Structure	Linear oligosaccharide of six D-glucose units	[4]
Linkage Type	$\beta$ -1,3 glycosidic bonds	[4]

## Physical Properties

Property	Value/Description	Source(s)
Appearance	White to off-white powder	
Solubility	Water-soluble	[1]
Melting Point	Not experimentally documented in the reviewed literature.	
Optical Rotation	Not experimentally documented in the reviewed literature for the pure compound. The parent polysaccharide, laminarin, is known to be optically active.	[5]

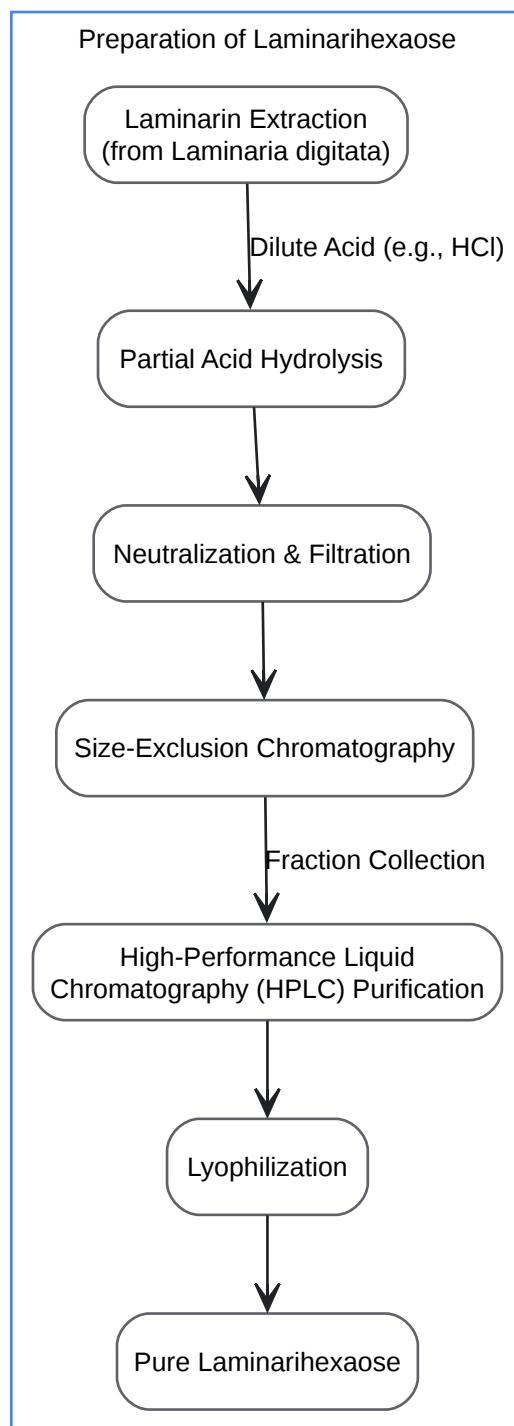
## Experimental Protocols

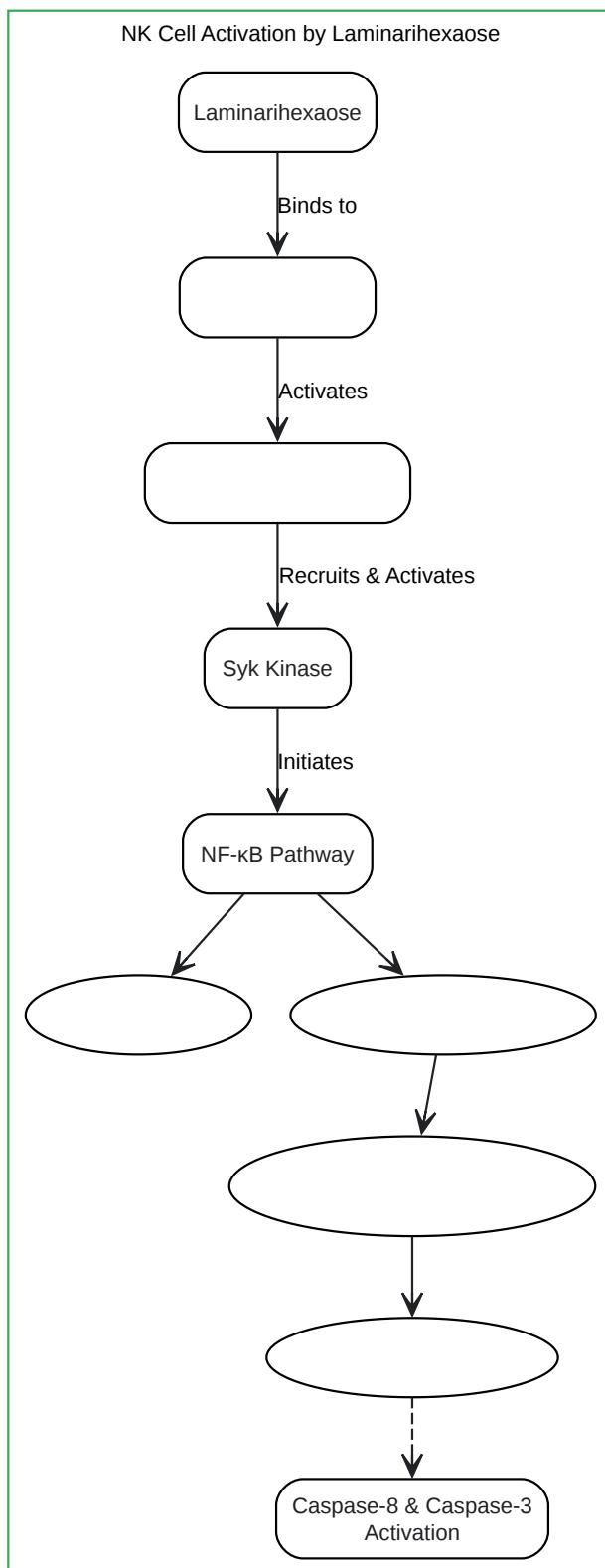
This section details the methodologies for the preparation of **Laminarihexaose** and the determination of its key properties and biological activities.

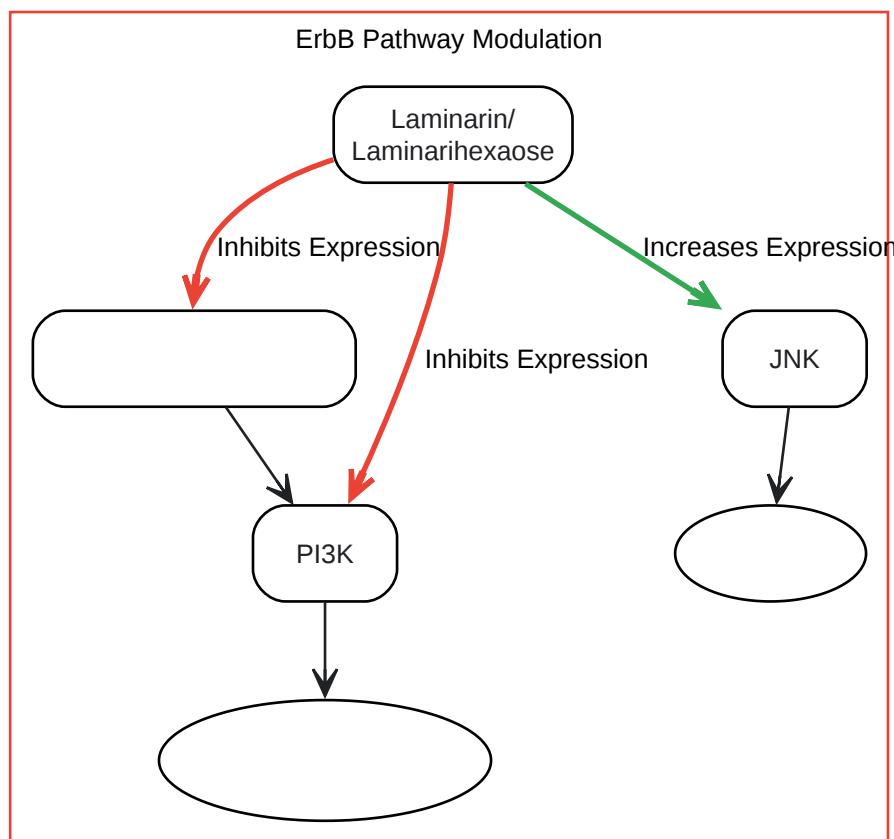
## Preparation of Laminarihexaose

**Laminarihexaose** is typically prepared by the controlled partial acid hydrolysis of laminarin, a polysaccharide extracted from brown algae such as *Laminaria digitata*.<sup>[6]</sup>

Workflow for **Laminarihexaose** Preparation







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